

# Personal protective equipment for handling (S)-Tert-butyl 1-aminopropan-2-ylcarbamate

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## Compound of Interest

**Compound Name:** (S)-Tert-butyl 1-aminopropan-2-ylcarbamate

**Cat. No.:** B139727

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## Essential Safety and Handling Guide for (S)-Tert-butyl 1-aminopropan-2-ylcarbamate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **(S)-Tert-butyl 1-aminopropan-2-ylcarbamate** (CAS Number: 146552-71-8). Adherence to these protocols is essential for ensuring laboratory safety and minimizing exposure risks. This chemical is known to cause skin and eye irritation and may be harmful if swallowed.[1]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for the safe handling of this compound. The following table summarizes the required protective equipment.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles that meet ANSI Z87.1 standard. A face shield should be worn over goggles when there is a significant risk of splashes.	Protects against splashes that could cause serious eye irritation or damage. <a href="#">[1]</a>
Hand Protection	Double gloving is recommended. • Inner Glove: Nitrile rubber (minimum 0.1 mm thickness). • Outer Glove: Butyl rubber or Neoprene (minimum 0.3 mm thickness).	Provides robust protection against skin contact. Given the lack of specific breakthrough time data, a conservative double-gloving approach is advised. Change gloves immediately upon contamination. <a href="#">[2]</a>
Skin and Body Protection	A flame-resistant or 100% cotton lab coat should be worn over personal clothing. For larger quantities, a chemical-resistant apron and sleeves are recommended. Always wear closed-toe shoes and long pants.	Protects skin from potential splashes and contact. <a href="#">[2]</a>
Respiratory Protection	All work should be conducted in a certified chemical fume hood. <a href="#">[2]</a> <a href="#">[3]</a> If engineering controls are not sufficient, a NIOSH-approved respirator is required.	Prevents inhalation of harmful vapors or aerosols.

## Operational and Disposal Plans

### Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.[3]
- The recommended storage temperature is refrigerated (2-8°C).[4]
- Keep the container tightly closed and store in a locked area accessible only to authorized personnel.[3]

#### Handling and Experimental Protocol:

- Ensure a safety shower and eyewash station are readily accessible.
- Before handling, review the Safety Data Sheet (SDS).
- Don all required PPE as outlined in the table above.
- Conduct all handling and experimental procedures within a certified chemical fume hood to minimize inhalation exposure.[2][3]
- Avoid direct contact with the skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke in the handling area.[1]
- Wash hands thoroughly after handling the substance.[3]

#### Disposal Plan:

- All waste containing **(S)-Tert-butyl 1-aminopropan-2-ylcarbamate** must be treated as hazardous waste.
- Chemical Waste: Collect all residual chemical and contaminated materials in a clearly labeled, sealed, and compatible waste container. Do not mix with other waste.
- Contaminated PPE: Dispose of used gloves, aprons, and other disposable PPE in a designated hazardous waste container.[2]
- Follow all local, state, and federal regulations for hazardous waste disposal.

## Emergency Procedures

### Spill Response:

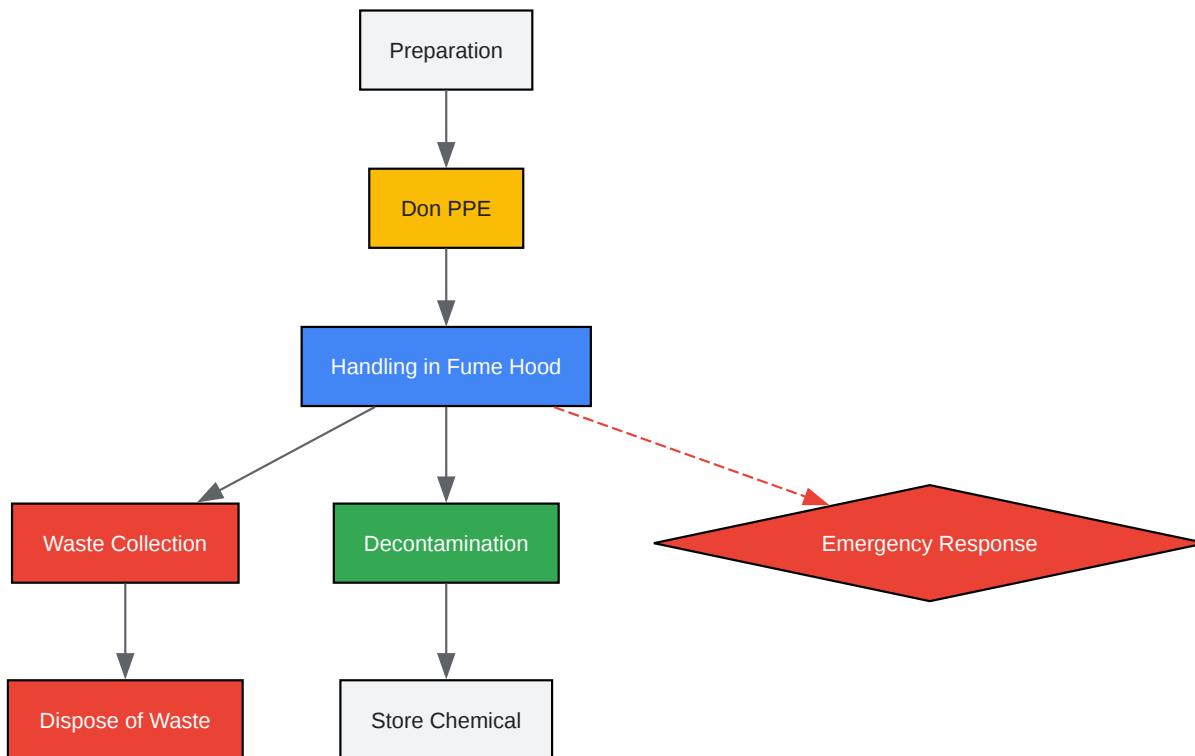
- Small Spill (<100 mL):
  - Alert others in the immediate area.
  - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).  
[\[2\]](#)
  - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[\[2\]](#)
  - Clean the spill area with a suitable solvent, followed by soap and water.[\[2\]](#)
- Large Spill (>100 mL):
  - Evacuate the area immediately.
  - Contact your institution's emergency response team.
  - Prevent the spill from entering drains.

### First Aid Measures:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes.[\[2\]](#) Remove contaminated clothing while under a safety shower and seek medical attention.[\[2\]](#)[\[3\]](#)
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[\[3\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.[\[3\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.[\[3\]](#)

- Ingestion: Do NOT induce vomiting.[3] Rinse the mouth with water and drink one or two glasses of water. Seek immediate medical attention.

## Safe Handling Workflow



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Caption: Logical workflow for the safe handling of **(S)-Tert-butyl 1-aminopropan-2-ylcarbamate**.

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